

Antibacterial spectrum of grepafloxacin against gram-positive bacteria

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Compound of Interest

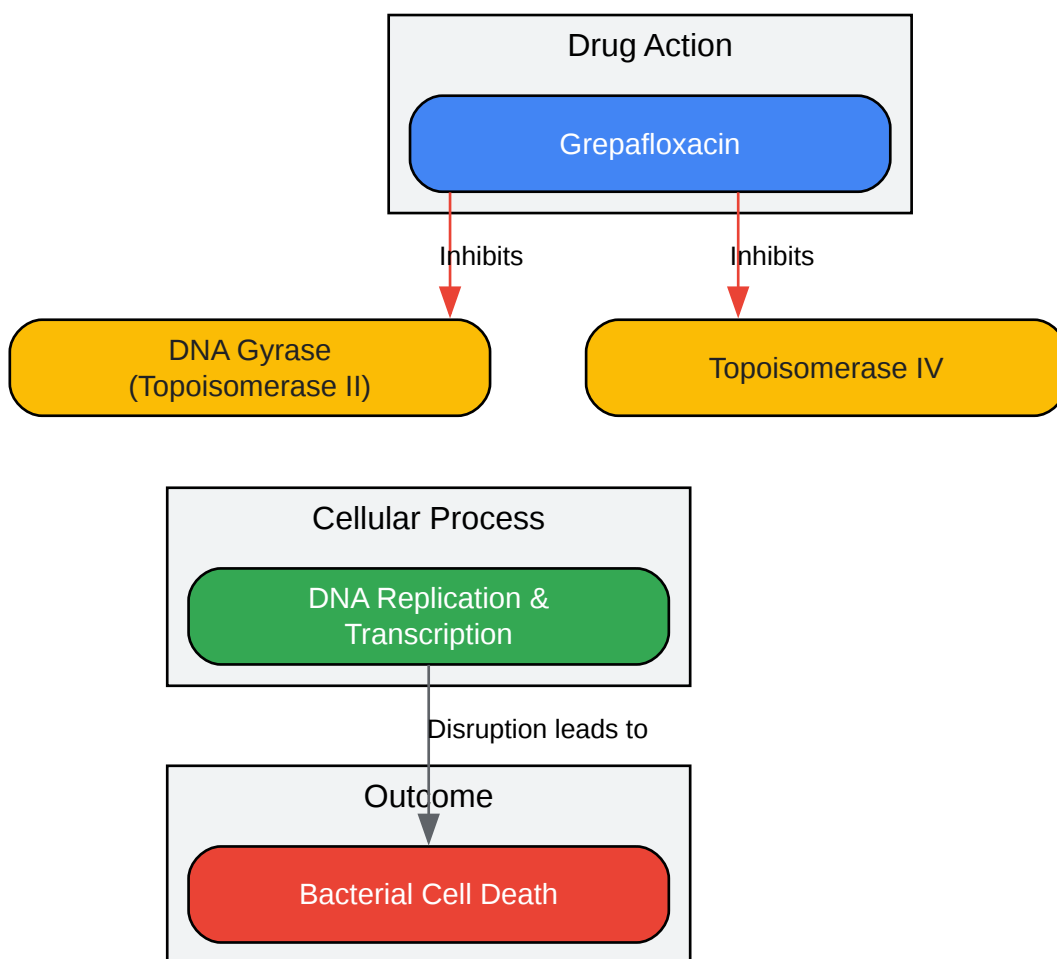
Compound Name: *Grepafloxacin hydrochloride*

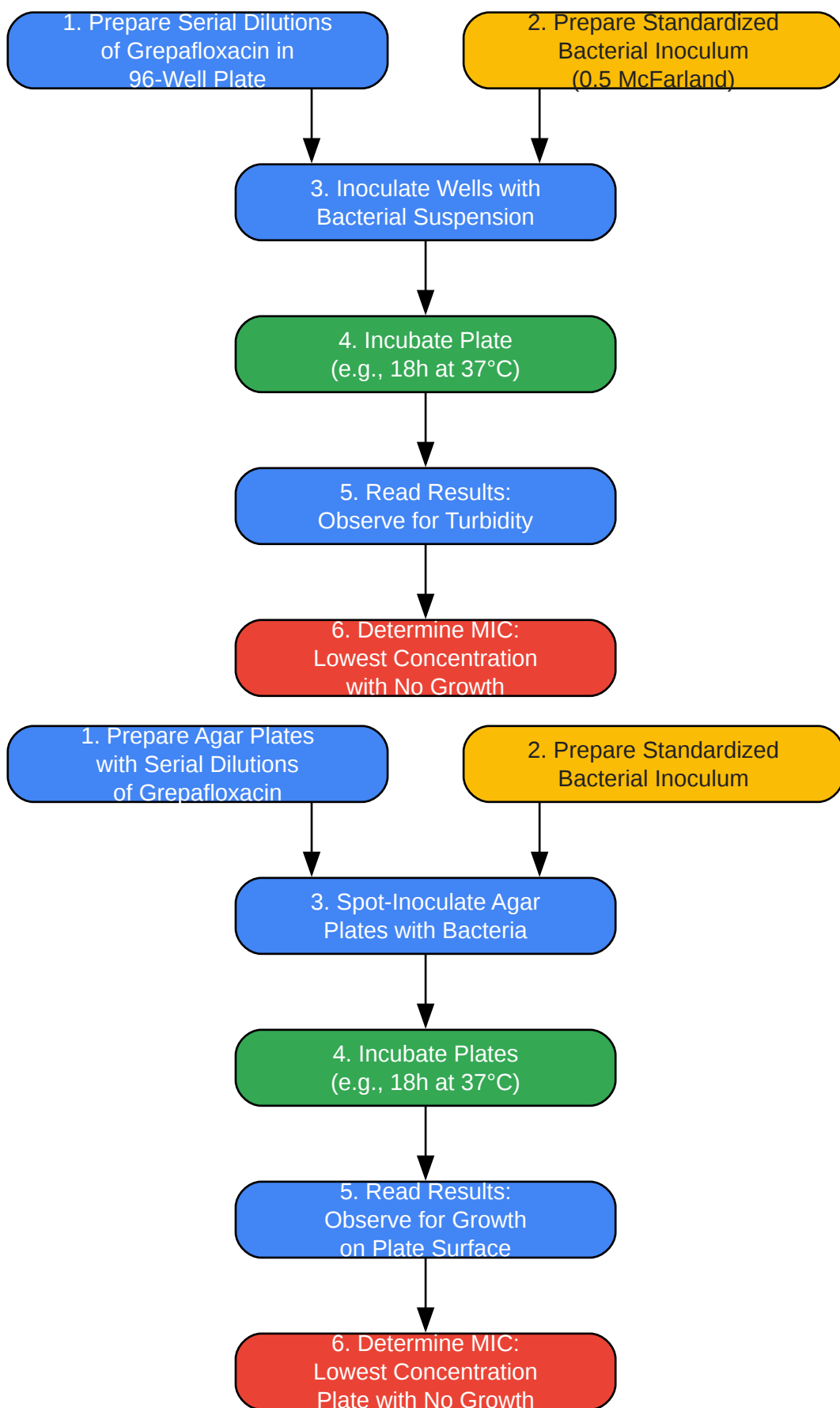
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Mechanism of Action

Grepafloxacin exerts its bactericidal effect by inhibiting essential bacterial enzymes involved in DNA replication: DNA gyrase (topoisomerase II) and topoisomerase IV.[4][5] By targeting these enzymes, the drug prevents the relaxation of supercoiled DNA and the separation of daughter DNA strands, respectively, leading to a breakdown in DNA replication, transcription, and repair, which ultimately results in bacterial cell death.[5] Grepafloxacin's mode of action is bactericidal at concentrations close to the Minimum Inhibitory Concentration (MIC).[4]





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